

An In-depth Technical Guide to the Chemical Properties of Strontium Permanganate Trihydrate

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

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Introduction

Strontium permanganate trihydrate, with the chemical formula $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$, is an inorganic compound that commands attention due to the potent oxidizing capabilities of the permanganate anion, coupled with the presence of strontium, a divalent alkaline earth metal. This technical guide provides a comprehensive overview of the core chemical properties of **strontium permanganate trihydrate**, with a focus on its synthesis, structure, reactivity, and thermal stability. The information presented herein is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development, where a thorough understanding of the properties of oxidizing agents is crucial.

Chemical and Physical Properties

Strontium permanganate trihydrate is a purple, crystalline solid.^[1] A summary of its key quantitative properties is presented in Table 1.

Table 1: Quantitative Chemical and Physical Properties of **Strontium Permanganate Trihydrate**

Property	Value	Reference
Chemical Formula	$\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$	[1][2]
Molecular Weight	379.54 g/mol	[1][2]
Appearance	Purple cubic crystals	[2]
Density	2.75 g/cm ³ (at 20°C)	[2]
Solubility in Water	2.5 g/100 g of solvent (at 0°C)	[2]
Decomposition Temperature	175°C	[2]
Crystal System	Cubic	
Space Group	P2 ₁ 3	
Lattice Parameter (a)	9.611 Å	

Synthesis and Experimental Protocols

Synthesis of Strontium Permanganate Trihydrate

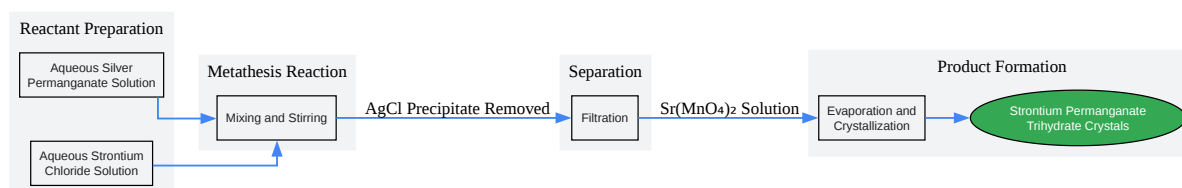
The primary method reported for the synthesis of **strontium permanganate trihydrate** involves a metathesis reaction between a soluble strontium salt and a soluble permanganate salt. A common procedure utilizes the reaction of silver permanganate with strontium chloride in an aqueous solution.

Experimental Protocol:

- Preparation of Reactant Solutions:
 - Prepare an aqueous solution of silver permanganate (AgMnO_4).
 - Prepare an aqueous solution of strontium chloride (SrCl_2).
- Reaction:
 - Slowly add the strontium chloride solution to the silver permanganate solution with constant stirring.

- A precipitate of silver chloride (AgCl) will form due to its low solubility.
- Separation:
 - Filter the reaction mixture to remove the precipitated silver chloride.
- Crystallization:
 - The resulting filtrate, containing dissolved strontium permanganate, is then subjected to evaporation to induce crystallization of **strontium permanganate trihydrate**.

The logical workflow for this synthesis is depicted in the following diagram:



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Caption: Synthesis workflow for **strontium permanganate trihydrate**.

Crystal Structure

X-ray diffraction studies have revealed that **strontium permanganate trihydrate** crystallizes in the cubic system with the space group $P2_13$. The crystal structure consists of strontium cations (Sr^{2+}), permanganate anions (MnO_4^-), and water molecules of hydration. Each strontium ion is coordinated to oxygen atoms from both the permanganate anions and the water molecules.

Reactivity

The reactivity of **strontium permanganate trihydrate** is dominated by the strong oxidizing nature of the permanganate ion. While specific studies on the reactivity of the strontium salt are

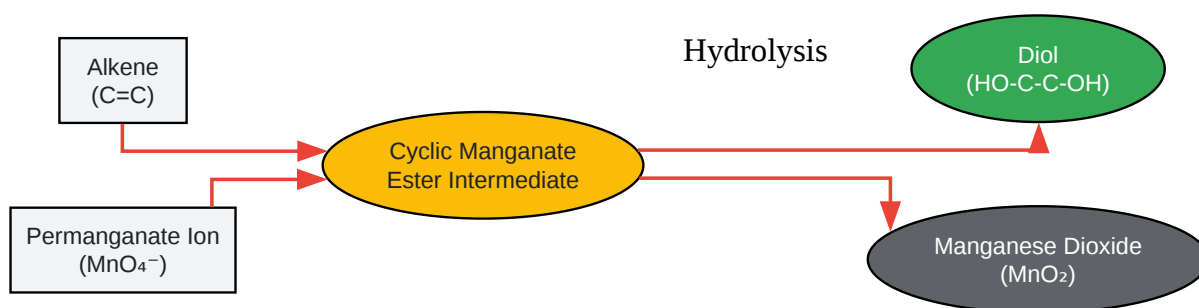
limited, the general reactivity of permanganates with organic compounds is well-established and can be extrapolated.

Reactions with Alkenes

Permanganate solutions are known to react with alkenes, leading to oxidation of the carbon-carbon double bond. The nature of the product depends on the reaction conditions.

- Cold, dilute, alkaline conditions: This typically results in the formation of a diol (glycol) through syn-addition of two hydroxyl groups across the double bond.[3][4]
- Hot, acidic or alkaline conditions: Under more vigorous conditions, oxidative cleavage of the double bond occurs.[3][5] The products can be carboxylic acids, ketones, or carbon dioxide, depending on the substitution pattern of the alkene.

The general signaling pathway for the oxidation of an alkene to a diol under mild conditions is illustrated below:



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Caption: Oxidation of an alkene to a diol by permanganate.

Reactions with Alcohols

The reaction of permanganate with alcohols also results in oxidation. The product depends on the type of alcohol:

- Primary alcohols: Can be oxidized to carboxylic acids.
- Secondary alcohols: Are oxidized to ketones.

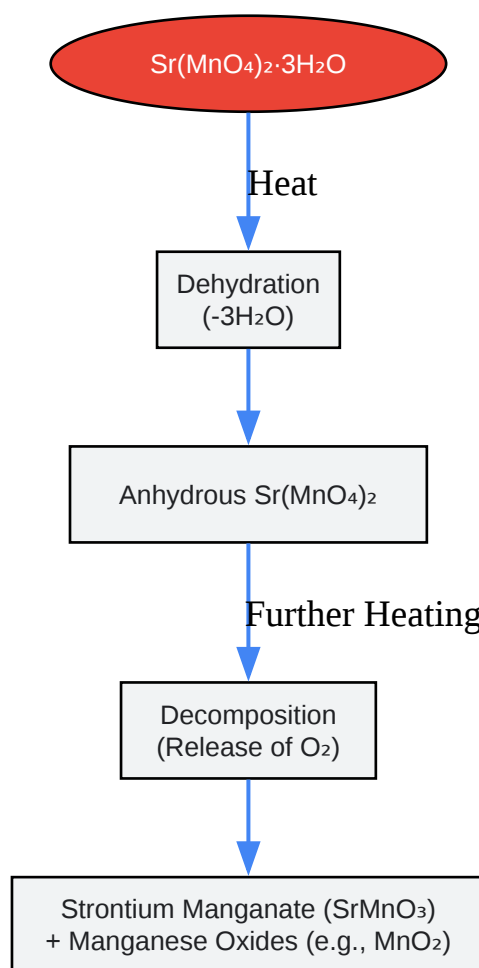
- Tertiary alcohols: Are generally resistant to oxidation under mild conditions.

The reaction between ethanol and potassium permanganate in the presence of a strong acid can be vigorous and even explosive, producing manganese oxide and partially oxidized organic products.[6]

Thermal Decomposition

Strontium permanganate trihydrate decomposes upon heating, with a reported decomposition temperature of 175°C.[2] The thermal decomposition of permanganates is a complex process that involves the reduction of the manganese(VII) center and the release of oxygen gas. While a detailed mechanism for the strontium salt is not readily available, studies on other permanganates, such as potassium permanganate, suggest a multi-step decomposition.[7] The decomposition products are likely to include strontium manganate (SrMnO_3), manganese oxides (such as MnO_2), and oxygen gas.

A general logical relationship for the thermal decomposition can be visualized as follows:



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Caption: Logical pathway for thermal decomposition.

Spectroscopic Data

Detailed spectroscopic data specifically for **strontium permanganate trihydrate** is scarce in the literature. However, general spectroscopic features of the permanganate ion are well-known.

- **UV-Vis Spectroscopy:** The permanganate ion exhibits a strong absorption in the visible region, which is responsible for its intense purple color. The spectrum typically shows several absorption bands, with a maximum around 525-545 nm.^{[8][9]}
- **Infrared (IR) and Raman Spectroscopy:** The tetrahedral permanganate ion has characteristic vibrational modes that are active in both IR and Raman spectroscopy. These modes are

sensitive to the local environment of the ion in the crystal lattice.

Conclusion

Strontium permanganate trihydrate is a potent oxidizing agent with well-defined crystalline structure. While detailed experimental protocols and reactivity studies specifically for this salt are limited, its chemical behavior can be largely inferred from the known chemistry of the permanganate ion. This guide provides a foundational understanding of its properties, which is essential for its safe handling and for predicting its reactivity in various chemical systems, including those relevant to drug development and organic synthesis. Further research is warranted to fully elucidate the specific reaction kinetics, decomposition pathways, and spectroscopic characteristics of this compound.

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